Application Notes and Protocols for SR-8993 in Murine Behavioral Studies

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Compound of Interest	
Compound Name:	SR-8993
Cat. No.:	B13437016

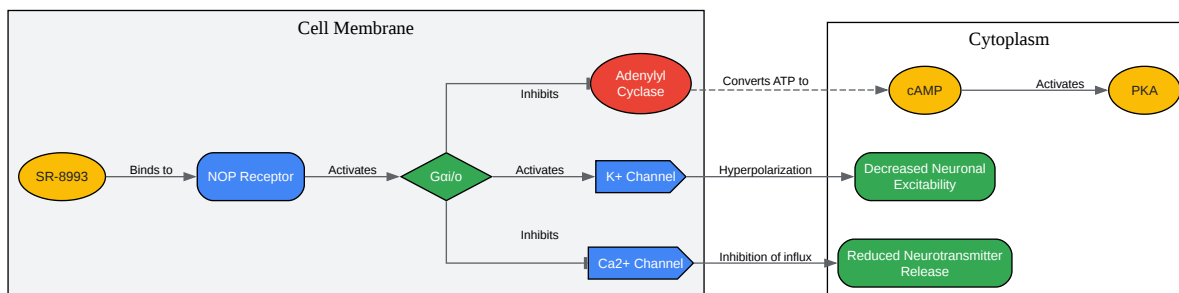Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended dosage and experimental protocols for the use of **SR-8993** in mouse behavioral studies. **SR-8993** is a potent and highly selective agonist for the Nociceptin/Orphanin FQ (N/OFQ) peptide receptor (NOP-R), a target of significant interest for its role in modulating stress, anxiety, and fear memory.

Mechanism of Action: NOP Receptor Signaling

SR-8993 exerts its effects by activating the NOP receptor, a G protein-coupled receptor (GPCR). The binding of **SR-8993** to the NOP receptor initiates a signaling cascade that ultimately modulates neuronal excitability and neurotransmitter release.

NOP Receptor Signaling Pathway

Recommended Dosages and Administration

The appropriate dosage of **SR-8993** can vary depending on the specific behavioral paradigm and the research question. The following table summarizes recommended dosages from preclinical studies in mice and rats.

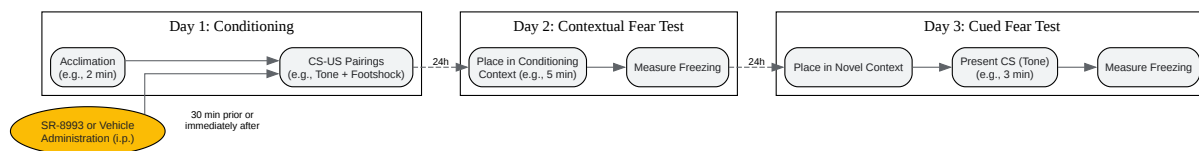| Behavioral Assay	Species	Dose	Administration Route	Key Findings
Fear Memory Consolidation	Mouse	3 mg/kg	Intraperitoneal (i.p.)	Impaired cued-fear memory consolidation when administered 30 minutes before or immediately after fear conditioning.[1]
Anxiety-Like Behavior	Rat	1.0 mg/kg	Not specified	Exhibited anxiolytic effects in the elevated plus-maze.[2]
Central Administration	Mouse	Not specified	Central Amygdala Infusion	Impaired fear memory consolidation.[1]

Note: While the 1.0 mg/kg dose for anxiety-like behavior was determined in rats, it can serve as a starting point for dose-response studies in mice. A dose of 10 mg/kg (i.p.) in mice has been shown to achieve a high brain concentration, providing a rationale for dose selection.[1]

Experimental Protocols

Detailed methodologies for key behavioral assays are provided below. These protocols are based on established procedures and should be adapted to include the administration of **SR-8993** at the desired dose and time point relative to the behavioral test.

Fear Conditioning

This paradigm assesses associative fear learning and memory.

Day 1: Conditioning
- Acclimation (e.g., 2 min) → CS-US Pairings (e.g., Tone + Footshock)
- SR-8993 or Vehicle Administration (i.p.)
- 30 min prior or immediately after

24h

Day 2: Contextual Fear Test
- Place in Conditioning Context (e.g., 5 min) → Measure Freezing

24h

Day 3: Cued Fear Test
- Place in Novel Context → Present CS (Tone) (e.g., 3 min) → Measure Freezing

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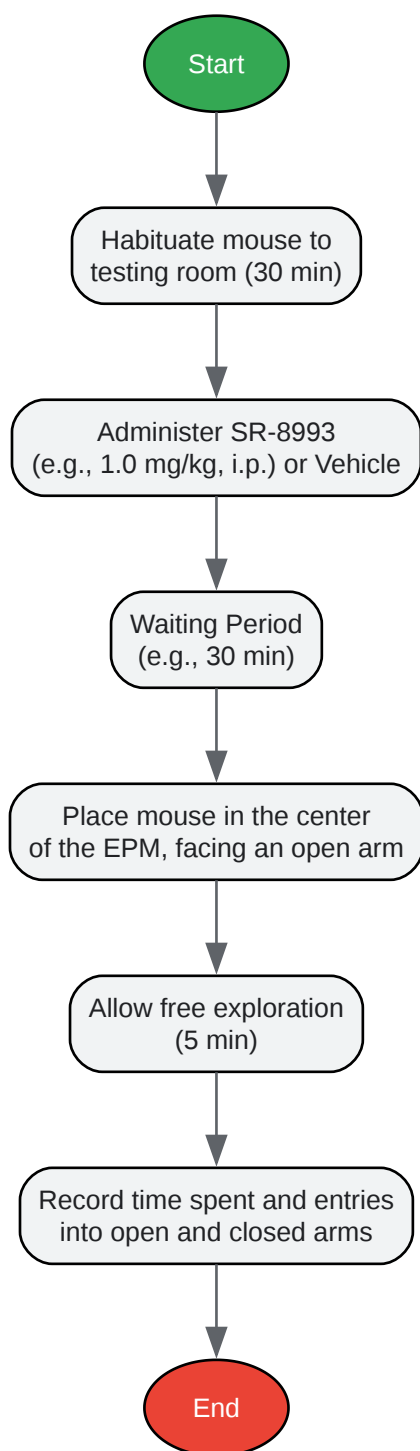
Fear Conditioning Experimental Workflow

Protocol:

- Habituation (Day 0): Handle mice for 1-2 minutes for 2-3 days leading up to the experiment to reduce handling stress.

- Conditioning (Day 1):

  - Place the mouse in the conditioning chamber and allow for a 2-minute acclimation period.

  - Present a neutral conditioned stimulus (CS), such as a tone (e.g., 80 dB, 20 seconds).

  - Co-terminate the CS with an aversive unconditioned stimulus (US), typically a mild footshock (e.g., 0.5-0.7 mA, 1-2 seconds).

  - Repeat CS-US pairings for a set number of trials (e.g., 3-5 times) with an inter-trial interval (e.g., 1-2 minutes).

  - Administer **SR-8993** (3 mg/kg, i.p.) or vehicle 30 minutes before or immediately after the conditioning session.[1]

- Contextual Fear Testing (Day 2):

  - Place the mouse back into the same conditioning chamber for a 5-minute test session without presenting the CS or US.

- Record the percentage of time the mouse spends freezing, which is indicative of contextual fear memory.

- Cued Fear Testing (Day 3):

  - Place the mouse in a novel context with different visual, tactile, and olfactory cues.

  - After a 2-minute acclimation period, present the CS (tone) for a 3-minute period.

  - Record the percentage of time the mouse spends freezing in response to the cue, which indicates cued fear memory.

Elevated Plus Maze (EPM)

The EPM is a widely used test to assess anxiety-like behavior in rodents. The test is based on the conflict between the innate tendency of mice to explore a novel environment and their aversion to open, elevated spaces.

```
        ( Start )
           |
           v
  ┌──────────────────┐
  │ Habituate mouse to│
  │ testing room (30 min)│
  └──────────────────┘
           |
           v
  ┌──────────────────┐
  │ Administer SR-8993│
  │ (e.g., 1.0 mg/kg, i.p.) or Vehicle│
  └──────────────────┘
           |
           v
  ┌──────────────────┐
  │ Waiting Period    │
  │ (e.g., 30 min)    │
  └──────────────────┘
           |
           v
  ┌──────────────────┐
  │ Place mouse in the center│
  │ of the EPM, facing an open arm│
  └──────────────────┘
           |
           v
  ┌──────────────────┐
  │ Allow free exploration│
  │ (5 min)           │
  └──────────────────┘
           |
           v
  ┌──────────────────┐
  │ Record time spent and entries│
  │ into open and closed arms│
  └──────────────────┘
           |
           v
        ( End )
```

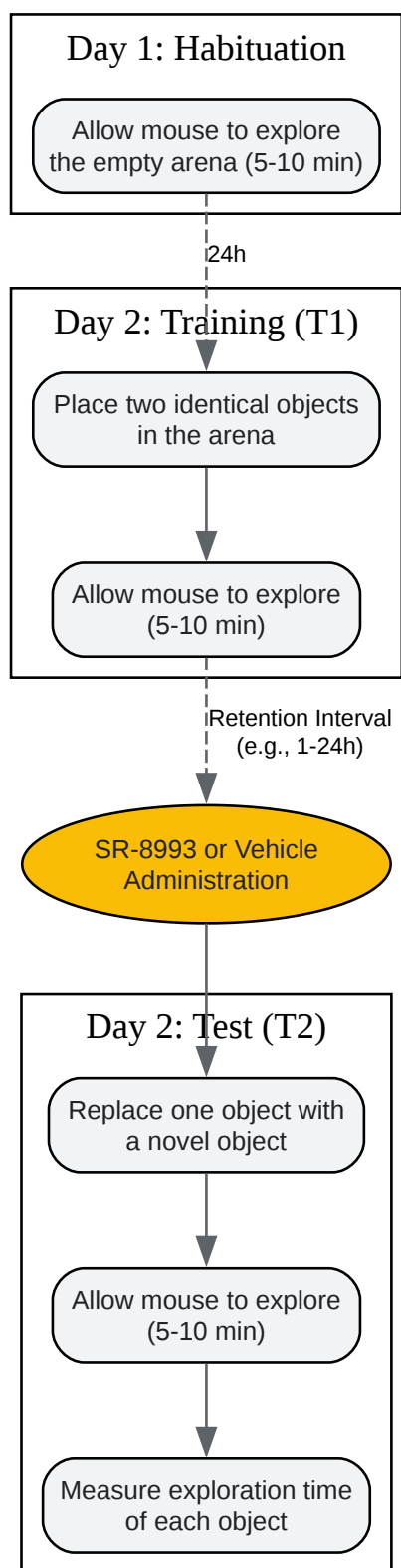Click to download full resolution via product page

Elevated Plus Maze Experimental Workflow

Protocol:

- Apparatus: The maze consists of four arms (e.g., 30 cm long x 5 cm wide) elevated above the floor (e.g., 40-50 cm). Two opposite arms are enclosed by walls (e.g., 15 cm high), and the other two are open.

- Habituation: Acclimate the mouse to the testing room for at least 30 minutes before the test.

- Drug Administration: Administer **SR-8993** (a starting dose of 1.0 mg/kg, i.p., is suggested for dose-response studies) or vehicle 30 minutes prior to testing.

- Test Procedure:

  - Place the mouse in the center of the maze, facing one of the open arms.

  - Allow the mouse to freely explore the maze for a 5-minute session.

  - The session is recorded by a video camera mounted above the maze.

- Data Analysis: The primary measures of anxiety-like behavior are the percentage of time spent in the open arms and the percentage of entries into the open arms relative to the total time and entries in both arm types. An increase in these measures is indicative of an anxiolytic effect.

Novel Object Recognition (NOR)

The NOR test assesses recognition memory in rodents, based on their innate tendency to spend more time exploring a novel object than a familiar one.

Day 1: Habituation

Allow mouse to explore the empty arena (5-10 min)

24h

Day 2: Training (T1)

Place two identical objects in the arena

Allow mouse to explore (5-10 min)

Retention Interval (e.g., 1-24h)

SR-8993 or Vehicle Administration

Day 2: Test (T2)

Replace one object with a novel object

Allow mouse to explore (5-10 min)

Measure exploration time of each object

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Novel Object Recognition Experimental Workflow

Protocol:

- Habituation (Day 1):

  - Place the mouse in an open-field arena (e.g., 40 x 40 cm) and allow it to explore freely for 5-10 minutes. This is done to reduce novelty-induced stress on the testing day.

- Training/Familiarization (Day 2, T1):

  - Place two identical objects in the arena.

  - Place the mouse in the arena, equidistant from both objects, and allow it to explore for 5-10 minutes.

- Retention Interval:

  - Return the mouse to its home cage for a defined retention interval (e.g., 1 to 24 hours).

  - **SR-8993** or vehicle can be administered at different time points relative to the training or testing phase to investigate its effects on memory acquisition, consolidation, or retrieval. A systemic dose of 3 mg/kg (i.p.) could be a starting point for investigation based on its efficacy in fear memory consolidation.

- Testing (Day 2, T2):

  - Return the mouse to the same arena, where one of the familiar objects has been replaced with a novel object.

  - Allow the mouse to explore freely for 5-10 minutes.

- Data Analysis:

  - Record the time spent exploring each object (sniffing or touching with the nose).

  - Calculate a discrimination index (DI): (Time exploring novel object - Time exploring familiar object) / (Total exploration time). A DI significantly above zero indicates successful recognition memory.

Disclaimer: These protocols provide a general framework. Researchers should optimize parameters such as apparatus dimensions, lighting conditions, and inter-trial intervals based on their specific experimental needs and in accordance with institutional animal care and use guidelines. Dose-response studies are recommended to determine the optimal dose of **SR-8993** for each specific behavioral paradigm.

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